

Essential Safety and Disposal Information for Dyrk1A-IN-3

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Compound of Interest

Compound Name: Dyrk1A-IN-3

Cat. No.: B12395938

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Disclaimer: No specific Material Safety Data Sheet (MSDS) is currently available for **Dyrk1A-IN-3**. The following guidance is based on the MSDS for a similar compound, Dyrk1A-IN-1, and general laboratory chemical waste disposal protocols. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal requirements and to ensure full compliance with all applicable regulations.

This document provides essential safety, handling, and disposal information for **Dyrk1A-IN-3**, a selective inhibitor of the dual-specificity tyrosine-regulated kinase 1A. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties of Dyrk1A-IN-3

Property	Value
Molecular Formula	C18H16N6
Molecular Weight	316.36 g/mol [1]
CAS Number	2493976-27-3[1]
Appearance	White to off-white solid[1]
Solubility	DMSO: 100 mg/mL (316.10 mM)[1]
Storage (Powder)	-20°C for 3 years[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[1]

Hazard Identification and Precautionary Measures

Based on the hazard profile of the similar compound Dyrk1A-IN-1, **Dyrk1A-IN-3** should be handled with care.

- Potential Hazards:
 - Harmful if swallowed.
 - May be toxic to aquatic life with long-lasting effects.
- Precautionary Statements:
 - Wash hands and skin thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
 - Avoid release to the environment.
 - If swallowed, call a poison control center or doctor immediately.
 - Collect any spillage.

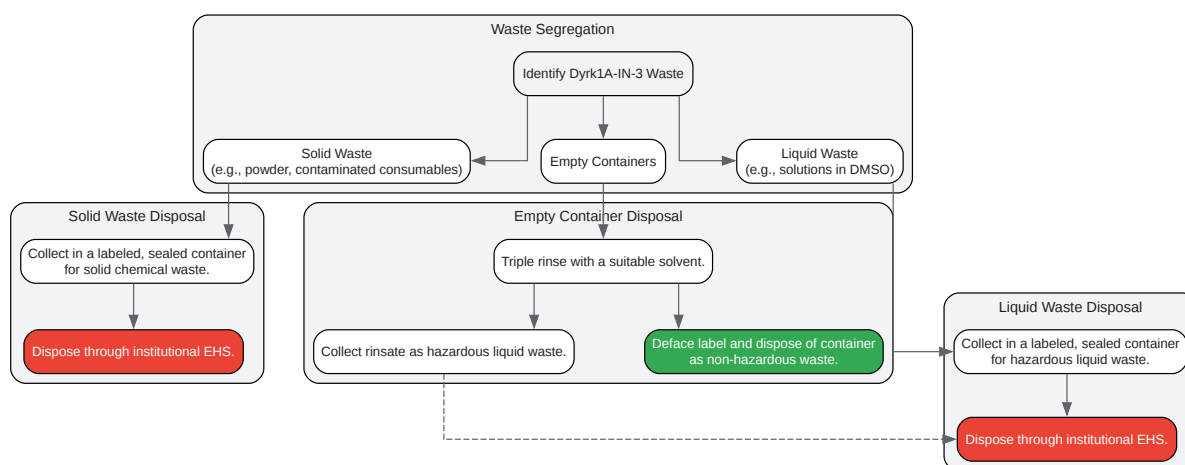
Personal Protective Equipment (PPE)

When handling **Dyrk1A-IN-3** in solid or solution form, appropriate personal protective equipment should be worn at all times. This includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is required.

Dyrk1A-IN-3 Disposal Protocol

The following workflow provides a step-by-step guide for the proper disposal of **Dyrk1A-IN-3** waste.



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Caption: Workflow for the proper disposal of **Dyrk1A-IN-3** waste.

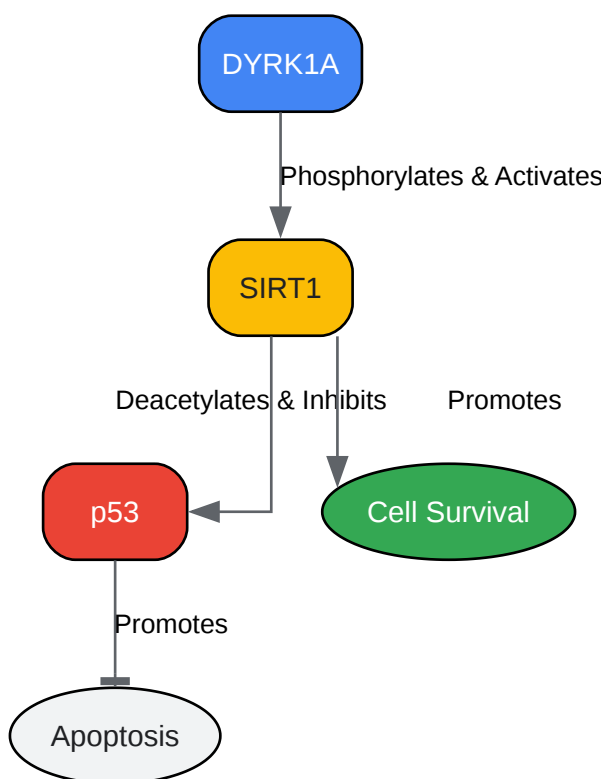
Step-by-Step Disposal Instructions

- Solid Waste (Unused **Dyrk1A-IN-3** powder, contaminated weigh boats, pipette tips, etc.)
 - Carefully collect all solid waste into a designated and clearly labeled hazardous waste container.
 - Ensure the container is kept closed except when adding waste.
 - The label should include "Hazardous Waste," the chemical name ("**Dyrk1A-IN-3**"), and the appropriate hazard pictograms.

- Arrange for pickup and disposal through your institution's EHS office.
- Liquid Waste (**Dyrk1A-IN-3** in solvent, e.g., DMSO)
 - Do not dispose of **Dyrk1A-IN-3** solutions down the drain.
 - Collect all liquid waste in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label must identify the contents, including the solvent used (e.g., "**Dyrk1A-IN-3** in DMSO"), and display the words "Hazardous Waste" and relevant hazard symbols.
 - Store the liquid waste container in a secondary containment bin in a well-ventilated area, away from incompatible materials.
 - Contact your institution's EHS office for collection and disposal.
- Empty Containers
 - To be considered non-hazardous, empty containers of **Dyrk1A-IN-3** must be triple-rinsed.
 - Use a small amount of a suitable solvent (such as the one used to prepare solutions) for each rinse.
 - Collect the rinsate as hazardous liquid waste and add it to your designated liquid waste container.
 - After triple-rinsing, deface or remove the original label from the container.
 - The rinsed and de-labeled container can typically be disposed of as regular laboratory glass or plastic waste. Confirm this with your institutional guidelines.

DYRK1A Signaling Pathway

DYRK1A is a protein kinase that plays a role in various cellular processes, including cell proliferation, survival, and neuronal development. It exerts its effects by phosphorylating a range of downstream target proteins.



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Caption: Simplified DYRK1A signaling pathway in cell survival.

In one of its roles, DYRK1A can promote cell survival by phosphorylating and activating SIRT1 (Sirtuin 1). Activated SIRT1, a deacetylase, can then inhibit the pro-apoptotic function of the tumor suppressor protein p53, thereby promoting cell survival.

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References

- 1. medchemexpress.com [medchemexpress.com]
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